

Spectroscopic Characterization of 7-Methoxyquinolin-8-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 7-Methoxyquinolin-8-amine

CAS No.: 83010-84-8

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For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Methoxyquinolin-8-amine, a substituted quinoline derivative, represents a scaffold of significant interest in medicinal chemistry and drug development. The quinoline core is a prevalent motif in a wide array of pharmacologically active compounds, and the specific substitution pattern of an amino and a methoxy group on the quinoline ring can profoundly influence its biological activity, physicochemical properties, and metabolic fate. Accurate and comprehensive structural elucidation is the bedrock of any research and development endeavor. This technical guide provides a detailed exploration of the spectroscopic techniques—Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy—as they apply to the characterization of **7-Methoxyquinolin-8-amine**.

This guide is designed for scientists who require a deep, practical understanding of how to obtain and interpret spectroscopic data for this class of compounds. We will delve into the

causality behind experimental choices, provide self-validating protocols, and present data in a clear, comparative format.

I. Molecular Structure and Isomeric Context

To fully appreciate the spectroscopic nuances of **7-Methoxyquinolin-8-amine**, it is crucial to consider its isomeric landscape. The relative positions of the methoxy and amino substituents dramatically impact the electronic environment of the molecule, leading to distinct spectroscopic signatures. For comparative purposes, this guide will reference data from its isomers, primarily 6-Methoxyquinolin-8-amine and 5-Methoxyquinolin-8-amine, for which comprehensive spectral data is more readily available in public databases.

II. Mass Spectrometry (MS)

Mass spectrometry is an indispensable tool for determining the molecular weight and elemental composition of a compound, as well as for gaining structural insights through fragmentation analysis.

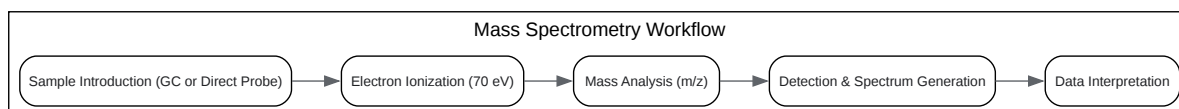
A. Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A dilute solution of **7-Methoxyquinolin-8-amine** is prepared in a volatile organic solvent (e.g., methanol or dichloromethane).
- **Injection:** The sample is introduced into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC-MS). For GC-MS, a capillary column suitable for separating aromatic amines should be selected.
- **Ionization:** Electron ionization (EI) at a standard energy of 70 eV is employed. This high energy ensures fragmentation and the generation of a characteristic mass spectrum.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The abundance of each ion is recorded to generate the mass spectrum.

B. Data Interpretation and Expected Fragmentation

The mass spectrum of **7-Methoxyquinolin-8-amine** is expected to exhibit a prominent molecular ion peak (M^+) corresponding to its molecular weight of 174.20 g/mol. The fragmentation pattern will be influenced by the positions of the methoxy and amino groups.

A general workflow for analyzing the mass spectrum is as follows:



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Caption: General workflow for Mass Spectrometry analysis.

Based on studies of related methoxyquinolines, common fragmentation pathways involve the loss of a methyl radical ($\bullet\text{CH}_3$) from the methoxy group, leading to a fragment at m/z 159. Subsequent loss of carbon monoxide (CO) from this fragment can yield an ion at m/z 131. The presence of the amino group can also influence fragmentation, potentially leading to the loss of HCN.

Table 1: Predicted Mass Spectrometry Data for **7-Methoxyquinolin-8-amine** and Comparison with Isomers

Ion	Predicted m/z for 7-Methoxyquinolin-8-amine	Observed m/z for 6-Methoxyquinolin-8-amine[1]	Fragmentation Pathway
[M] ⁺	174	174	Molecular Ion
[M-CH ₃] ⁺	159	159	Loss of a methyl radical from the methoxy group
[M-CH ₃ -CO] ⁺	131	131	Subsequent loss of carbon monoxide
[M-HCN] ⁺	147	147	Loss of hydrogen cyanide from the quinoline ring

III. Infrared (IR) Spectroscopy

Infrared spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation at specific wavenumbers corresponding to the vibrations of chemical bonds.

A. Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- **Sample Preparation:** A small amount of solid **7-Methoxyquinolin-8-amine** is placed directly onto the ATR crystal (e.g., diamond or germanium).
- **Data Acquisition:** The IR spectrum is recorded over the mid-infrared range (typically 4000-400 cm⁻¹). A background spectrum of the clean ATR crystal is first collected and automatically subtracted from the sample spectrum.
- **Data Processing:** The resulting interferogram is Fourier-transformed to produce the final IR spectrum.

B. Data Interpretation

The IR spectrum of **7-Methoxyquinolin-8-amine** will display characteristic absorption bands corresponding to the N-H bonds of the primary amine, the C-O bond of the methoxy group, and the aromatic C-H and C=C bonds of the quinoline ring.

Table 2: Predicted and Comparative Infrared Spectroscopy Data (cm⁻¹)

Functional Group	Vibration	Predicted Range for 7-Methoxyquinolin-8-amine	Observed for 8-Aminoquinoline[2]	Observed for 6-Methoxyquinolin-8-amine[1]
Amine (N-H)	Symmetric & Asymmetric Stretch	3400-3200	3430, 3320	3420, 3330
Aromatic (C-H)	Stretch	3100-3000	3050	3060
Methoxy (C-H)	Stretch	2950-2850	-	2940, 2830
Aromatic (C=C)	Stretch	1620-1450	1610, 1570, 1500	1620, 1580, 1510
Amine (N-H)	Bend	1650-1580	1620	1630
Methoxy (C-O)	Stretch	1275-1200 (asymmetric), 1075-1020 (symmetric)	-	1240, 1030
Aromatic (C-H)	Out-of-plane bend	900-675	820, 780, 740	850, 820, 790

The precise positions of the N-H stretching bands can be indicative of hydrogen bonding. The out-of-plane C-H bending vibrations in the fingerprint region are highly characteristic of the substitution pattern on the aromatic rings.

IV. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

A. Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Approximately 5-10 mg of **7-Methoxyquinolin-8-amine** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard pulse programs are used. For ^{13}C NMR, a proton-decoupled experiment is typically performed to simplify the spectrum.
- **Data Processing:** The raw data (Free Induction Decay - FID) is Fourier-transformed, and the resulting spectra are phased and baseline-corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

B. Data Interpretation

The ^1H and ^{13}C NMR spectra of **7-Methoxyquinolin-8-amine** will be complex due to the fused aromatic ring system. The chemical shifts will be influenced by the electron-donating effects of both the amino and methoxy groups.

^1H NMR: The spectrum will show distinct signals for the aromatic protons on the quinoline ring, a singlet for the methoxy protons, and a broad singlet for the amine protons. The coupling patterns (e.g., doublets, triplets, multiplets) of the aromatic protons will be key to assigning their positions.

^{13}C NMR: The proton-decoupled ^{13}C NMR spectrum will show ten distinct signals for the ten carbon atoms in the molecule. The chemical shifts will be characteristic of aromatic carbons, with the carbons attached to the nitrogen and oxygen atoms appearing at lower field.

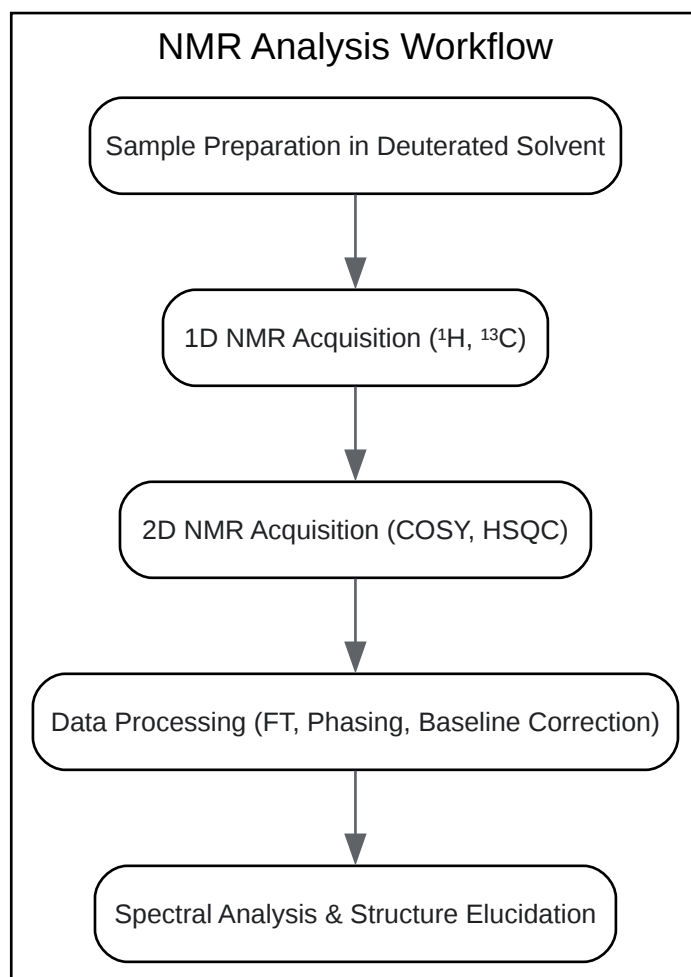
Table 3: Predicted ^1H NMR Chemical Shifts (δ , ppm) for **7-Methoxyquinolin-8-amine** in CDCl_3

Proton	Predicted Chemical Shift Range	Multiplicity
H-2	8.6-8.8	dd
H-3	7.2-7.4	dd
H-4	7.9-8.1	d
H-5	7.0-7.2	d
H-6	6.8-7.0	d
OCH ₃	3.9-4.1	s
NH ₂	4.5-5.5	br s

Table 4: Predicted ¹³C NMR Chemical Shifts (δ, ppm) for **7-Methoxyquinolin-8-amine** in CDCl₃

Carbon	Predicted Chemical Shift Range
C-2	145-148
C-3	121-123
C-4	135-137
C-4a	138-140
C-5	110-112
C-6	118-120
C-7	150-153
C-8	130-133
C-8a	140-142
OCH ₃	55-57

A comprehensive 2D NMR analysis, including COSY (Correlated Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) experiments, would be necessary for unambiguous assignment of all proton and carbon signals.



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Caption: Workflow for comprehensive NMR analysis.

V. Synthesis and Characterization of the Precursor: 7-Methoxy-8-nitroquinoline

The synthesis of **7-Methoxyquinolin-8-amine** typically proceeds via the reduction of its nitro precursor, 7-Methoxy-8-nitroquinoline. The characterization of this intermediate is a critical quality control step.

A. Synthesis of 7-Methoxy-8-nitroquinoline

A common synthetic route involves the nitration of 7-methoxyquinoline.

- **Reaction Setup:** 7-Methoxyquinoline is dissolved in concentrated sulfuric acid and cooled to 0°C.
- **Nitration:** A mixture of concentrated nitric acid and sulfuric acid is added dropwise while maintaining the low temperature.
- **Workup:** The reaction mixture is poured onto ice, and the resulting precipitate is collected by filtration.
- **Purification:** The crude product is purified by recrystallization.

B. Spectroscopic Characterization of 7-Methoxy-8-nitroquinoline

The spectroscopic data for the nitro precursor will differ significantly from the final amine product.

- **IR Spectroscopy:** The IR spectrum will be dominated by strong absorption bands corresponding to the symmetric and asymmetric stretching vibrations of the nitro group (NO_2) at approximately 1530 cm^{-1} and 1350 cm^{-1} , respectively. The N-H stretching bands of the amine will be absent.
- **^1H NMR Spectroscopy:** The aromatic protons will be shifted downfield due to the strong electron-withdrawing effect of the nitro group.
- **Mass Spectrometry:** The molecular ion peak will be observed at m/z 204, corresponding to the molecular weight of 7-Methoxy-8-nitroquinoline.

VI. Conclusion

The comprehensive spectroscopic characterization of **7-Methoxyquinolin-8-amine** is essential for its successful application in research and drug development. This guide has outlined the key experimental protocols and interpretative strategies for Mass Spectrometry, Infrared

Spectroscopy, and Nuclear Magnetic Resonance Spectroscopy. By leveraging a combination of these techniques and drawing comparisons with structurally related isomers, researchers can confidently elucidate and verify the structure of this important quinoline derivative. The provided workflows and predicted data serve as a valuable resource for planning and executing the analytical characterization of **7-Methoxyquinolin-8-amine** and related compounds.

VII. References

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Sources

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